

# How to identify Decanoyl peroxide physical description

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

Get Quote

## Physical and Chemical Identification

The table below summarizes the key identifiers for **Decanoyl Peroxide**:

Property	Description
Common Name	Decanoyl peroxide, Didecanoyl peroxide [1] [2]
CAS Number	762-12-9 [1] [2]
Chemical Formula	$C_{20}H_{38}O_4$ [1] [2]
Molecular Weight	342.5 g/mol [2]
Appearance	White wet solid or white granular solid [1] [2]
General Description	White solid. May float or sink in water. This solid peroxide is particularly sensitive to temperature rises, contamination, and friction. [1]

## Spectroscopic Fingerprints and Analysis

For definitive identification, the following spectroscopic profiles can be used. These methodologies provide a reliable protocol for confirming the compound's identity in a research setting.

The table below outlines the characteristic spectroscopic signatures of **Decanoyl peroxide**:

Technique	Key Features / Chemical Shifts	Assignment
<b>Fourier-Transform Infrared (FTIR) Spectroscopy</b> [2]	• Strong absorption at $1735-1750\text{ cm}^{-1}$ • Medium absorption at $833-952\text{ cm}^{-1}$ • Medium absorption at $2850-2970\text{ cm}^{-1}$	C=O stretch (acyl) O-O stretch (peroxide linkage) C-H stretch (alkyl chains)
<b>Proton Nuclear Magnetic Resonance (<math>^1\text{H}</math> NMR)</b> [2]	• Triplet at $\sim 0.9\text{ ppm}$ • Triplet at $2.4-2.6\text{ ppm}$ • Complex multiplet at $1.2-1.7\text{ ppm}$	Terminal $\text{CH}_3$ (6H) $\alpha$ - $\text{CH}_2$ (to C=O) (4H) Internal $\text{CH}_2$ (28H)
<b>Carbon-13 Nuclear Magnetic Resonance (<math>^{13}\text{C}</math> NMR)</b> [2]	• Signal at $165-175\text{ ppm}$ • Signal at $\sim 33-34\text{ ppm}$ • Signal at $\sim 14\text{ ppm}$	Carbonyl carbons $\alpha$ -carbons Terminal methyl carbons
<b>Mass Spectrometry (MS)</b> [2]	• Weak or absent molecular ion ( $m/z\ 342$ ) • Strong fragment at $m/z\ 171$ • Moderate fragment at $m/z\ 127$	$[\text{M}]^+$ • (unstable) Acyl fragment $[\text{RCO}]^+$ Alkyl fragment $[\text{C}_9\text{H}_{19}]^+$

## Critical Safety and Handling Protocols

**Decanoyl peroxide** is a hazardous material and requires stringent safety measures due to its reactive nature.

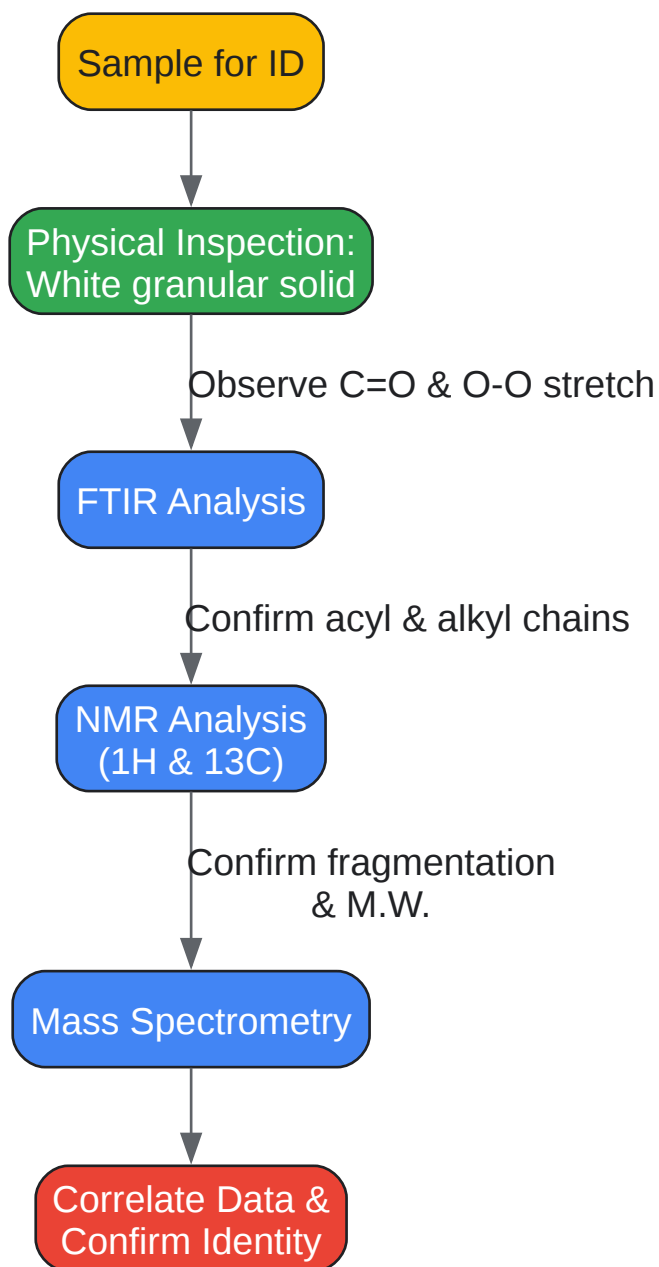
- **Reactivity Hazards:** It is classified as a **strong oxidizing agent** and is highly reactive. The molecule is particularly sensitive to temperature increases, contamination, friction, and shock, which can lead to violent decomposition or explosion [1].
- **Fire Hazard:** It can ignite combustible materials like wood, paper, or clothing. Containers may explode when heated [1].
- **Health Hazards:** The solid and its dust are irritating to the eyes, skin, and respiratory tract. Contaminated clothing may pose a fire risk once dry [1] [3].

For emergency response, the following protocols are recommended:

Scenario	Immediate Action & Firefighting
<b>General Spill</b>	Isolate area. Prevent dust dispersion. Do not use combustible absorbents (e.g., sawdust). Sweep substance into covered containers; moisten first to prevent dusting [3].
<b>Fire</b>	Use water in large amounts, water spray, or fog. <b>Do not</b> use solid streams directly on the product. Cool containers with water from a sheltered position [1] [3].
<b>Personal Protection</b>	Wear positive pressure self-contained breathing apparatus (SCBA) and chemical protective clothing [1].

## Researcher's Workflow for Identification

The following diagram illustrates a logical workflow for identifying **Decanoyl peroxide**, integrating the physical and spectroscopic methods discussed.



Click to download full resolution via product page

This systematic approach from physical inspection to spectroscopic analysis ensures accurate identification of **Decanoyl peroxide**.

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. DIDECANOYL PEROXIDE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]
2. Buy Decanoyl peroxide | 762-12-9 | >98% [smolecule.com]
3. ICSC 0264 - DODECANOYL PEROXIDE [inchem.org]

To cite this document: Smolecule. [How to identify Decanoyl peroxide physical description]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525441#how-to-identify-decanoyl-peroxide-physical-description>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com